

11-Dehydroxygrevilloside B: A Literature Review and Technical Background

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Compound of Interest

Compound Name: 11-Dehydroxygrevilloside B

Cat. No.: B590245

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Introduction

11-Dehydroxygrevilloside B is a naturally occurring phenolic glycoside first identified in Grevillea robusta, commonly known as the silky oak. As a member of the alkylresorcinol glycoside class of compounds, it is of interest to the scientific community for its potential biological activities. This technical guide provides a comprehensive review of the available literature on **11-Dehydroxygrevilloside B** and related compounds, focusing on its chemical properties, potential biological activities based on analogous compounds, and relevant experimental methodologies. Due to the limited specific research on **11-**

Dehydroxygrevilloside B, this review extensively leverages data from structurally similar compounds to infer its potential pharmacological profile.

Chemical and Physical Properties

11-Dehydroxygrevilloside B is characterized by a 5-pentylresorcinol core linked to a glucose moiety. The absence of a hydroxyl group at the 11th position of the alkyl chain distinguishes it from other related grevillosides.



Property	Value	Source
CAS Number	197307-49-6	N/A
Molecular Formula	C17H26O7	N/A
Molecular Weight	342.38 g/mol N/A	
IUPAC Name	(2R,3S,4S,5R,6S)-2- (hydroxymethyl)-6-(3-hydroxy- 5-pentylphenoxy)oxane-3,4,5- triol	N/A
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	
Appearance	Powder	N/A

Potential Biological Activities (Based on Analogous Compounds)

Direct studies on the biological activity of **11-Dehydroxygrevilloside B** are not extensively reported in the current scientific literature. However, the bioactivities of other compounds isolated from Grevillea species, particularly other phenolic glycosides and 5-alkylresorcinols, suggest potential areas of pharmacological interest for **11-Dehydroxygrevilloside B**.

Cytotoxic Activity

Several compounds from Grevillea robusta have demonstrated cytotoxic effects against various cancer cell lines. While data for **11-Dehydroxygrevilloside B** is unavailable, the activities of other Grevillea compounds are summarized below.



Compound	Cell Line	IC50 (μM)	Source
Graviquinone	MCF-7 (Breast)	15.0 ± 3.0	[1][2]
NCI-H460 (Lung)	10.8 ± 2.3	[1][2]	
SF-268 (CNS)	5.9 ± 0.1	[1][2]	_
cis-3-Hydroxy-5- pentadecyl- cyclohexanone	MCF-7 (Breast)	26.7 ± 1.9	[1][2]
NCI-H460 (Lung)	42.6 ± 3.6	[1][2]	
SF-268 (CNS)	20.5 ± 0.6	[1][2]	
Alkylresorcinols (General)	MCF-7, NCI-H460, SF-268	22.8 - 39.8	[1]

Antimalarial Activity

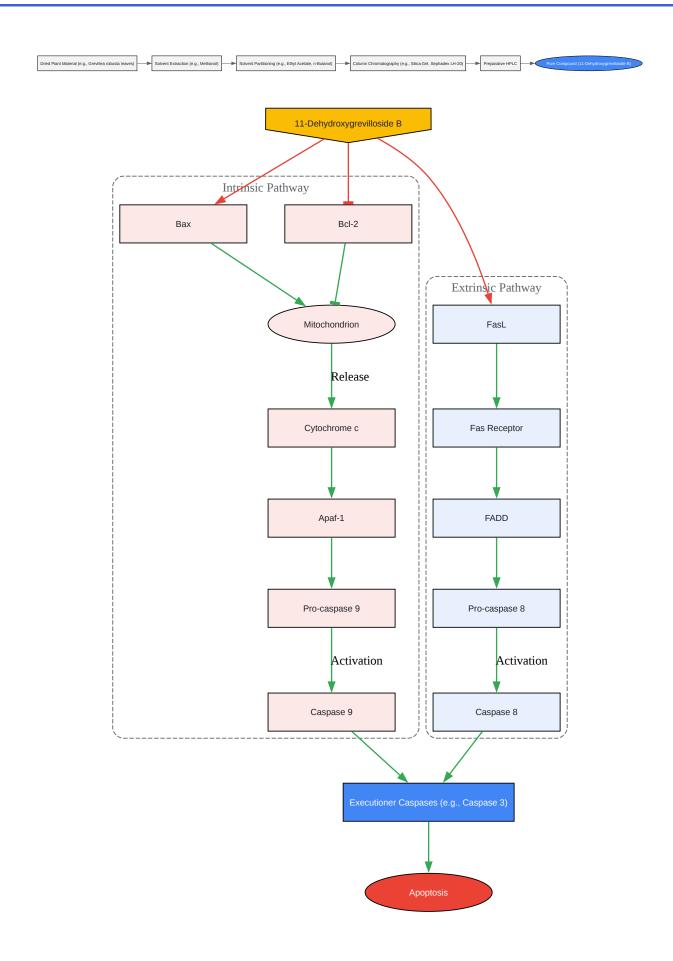
Phenolic glycosides from other Grevillea species have shown promising antimalarial activity. For instance, robustasides isolated from Grevillea "Poorinda Queen" have demonstrated activity against Plasmodium falciparum.[3][4] This suggests that **11-Dehydroxygrevilloside B** could be investigated for similar properties.

Experimental Protocols

Detailed experimental protocols for **11-Dehydroxygrevilloside B** are not available. However, the following methodologies are commonly employed for the isolation and bioactivity screening of related phenolic glycosides and alkylresorcinols from plant sources.

General Isolation and Purification Workflow







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References

- 1. Chemical Constituents and Biological Studies of the Leaves of Grevillea robusta PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Phenolic glycosides with antimalarial activity from Grevillea "Poorinda Queen" PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [11-Dehydroxygrevilloside B: A Literature Review and Technical Background]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b590245#11-dehydroxygrevilloside-b-literature-review-and-background]

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